

In Vitro Biological Activities of Populoside: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Populoside*

Cat. No.: *B15290935*

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An In-depth Examination of the Preclinical Efficacy of a Promising Natural Compound

For Researchers, Scientists, and Drug Development Professionals

Introduction

Populoside, a phenolic glycoside found in various species of the *Populus* genus, has garnered increasing interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the in vitro biological activities of **Populoside**, focusing on its anti-inflammatory, antioxidant, and enzyme-inhibitory properties. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the discovery and development of novel therapeutic agents. This document summarizes key quantitative data, details experimental methodologies, and visualizes associated signaling pathways to facilitate a deeper understanding of **Populoside's** mechanism of action at the cellular level.

Anti-Inflammatory Activity

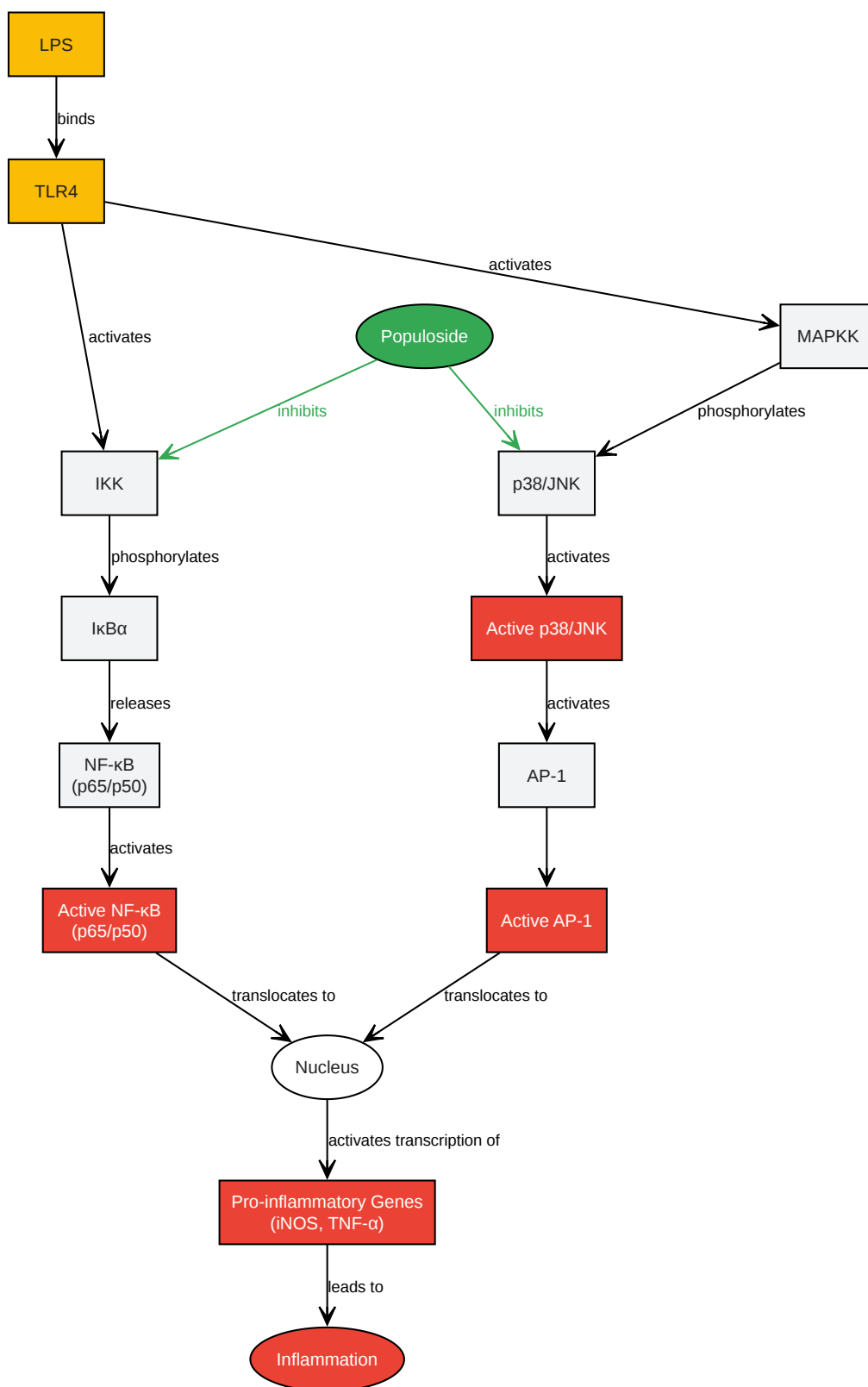
Populus species have a long history of use in traditional medicine for treating inflammatory conditions. Modern in vitro studies have begun to elucidate the molecular mechanisms underlying these effects, with evidence pointing towards the modulation of key inflammatory signaling pathways. While much of the research has been conducted on extracts of *Populus*, which contain a variety of bioactive compounds including **Populoside**, the data strongly suggest the contribution of **Populoside** to the observed anti-inflammatory effects.

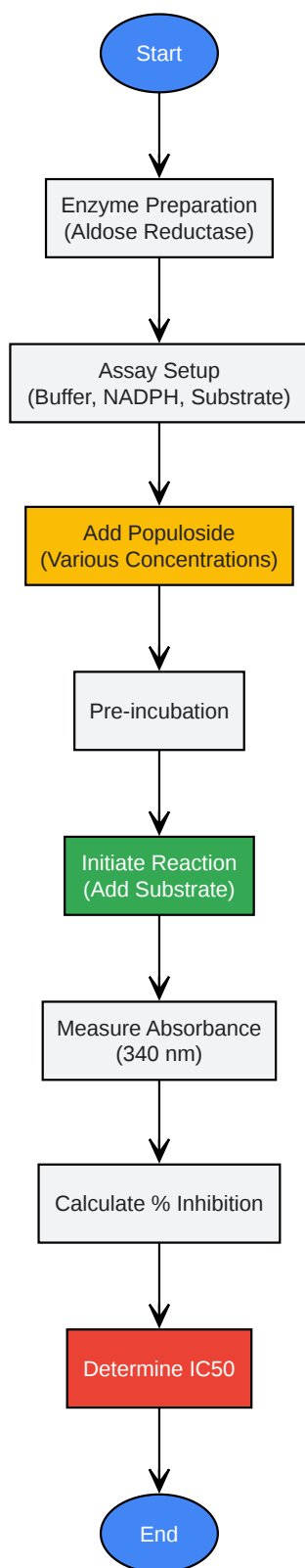
A key study on a leaf extract of *Populus deltoides*, known to contain **Populoside**, demonstrated significant anti-inflammatory activity in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells.^{[1][2][3][4]} The extract effectively inhibited the production of nitric oxide (NO), a pro-inflammatory mediator, and the expression of inducible nitric oxide synthase (iNOS).^{[1][3]}

Signaling Pathway Analysis

The anti-inflammatory effects of the *Populus deltoides* leaf extract are mediated through the downregulation of the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways. Specifically, the extract was shown to inhibit the phosphorylation of I κ B α and the subsequent nuclear translocation of the p65 subunit of NF- κ B.^{[1][2][4]} Furthermore, the extract suppressed the phosphorylation of the p38 and c-Jun N-terminal kinase (JNK) components of the MAPK pathway, without affecting the phosphorylation of Extracellular signal-Regulated Kinase (ERK).^{[1][2]}

The following diagram illustrates the proposed mechanism of the anti-inflammatory action of **Populoside**-containing extracts.





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